

# Application Notes and Protocols: Solubility of Benzamide, 2,2'-dithiobis[N-methyl-]

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzamide, 2,2'-dithiobis[N-methyl-]*

Cat. No.: *B8103082*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the solubility characteristics of Benzamide, 2,2'-dithiobis[N-methyl-], a compound of interest for its antimicrobial properties. The information is intended to guide researchers in its handling, formulation, and experimental use.

## Compound Information

- IUPAC Name: N-methyl-2-[[2-(methylcarbamoyl)phenyl]disulfanyl]benzamide
- CAS Number: 2527-58-4
- Molecular Formula:  $C_{16}H_{16}N_2O_2S_2$
- Molecular Weight: 332.44 g/mol

## Solubility Profile

The solubility of a compound is a critical parameter for its application in research and development, influencing everything from reaction kinetics to bioavailability. The following table summarizes the known solubility of Benzamide, 2,2'-dithiobis[N-methyl-]. It is important to note that quantitative data for this compound is limited in publicly available literature.

Solvent	Qualitative Solubility	Quantitative Solubility (at 25 °C)
Methanol	Soluble[1]	Data not available
Chloroform	Slightly soluble[2]	Data not available
Water	Sparingly soluble	~36.92 mg/L (estimated)
Dimethyl Sulfoxide (DMSO)	Expected to be soluble	Data not available
Ethanol	Expected to be sparingly soluble	Data not available
Acetone	Expected to be sparingly soluble	Data not available

Note: "Expected" solubility is based on the general properties of similar organic compounds. Experimental verification is highly recommended.

## Experimental Protocol: Determination of Quantitative Solubility

This protocol outlines a standard laboratory procedure to determine the quantitative solubility of Benzamide, 2,2'-dithiobis[N-methyl-] in a solvent of interest.

Objective: To determine the saturation concentration of Benzamide, 2,2'-dithiobis[N-methyl-] in a specific solvent at a controlled temperature.

Materials:

- Benzamide, 2,2'-dithiobis[N-methyl-] (solid)
- Solvent of interest (e.g., DMSO, Ethanol, Acetone)
- Analytical balance
- Vials with screw caps

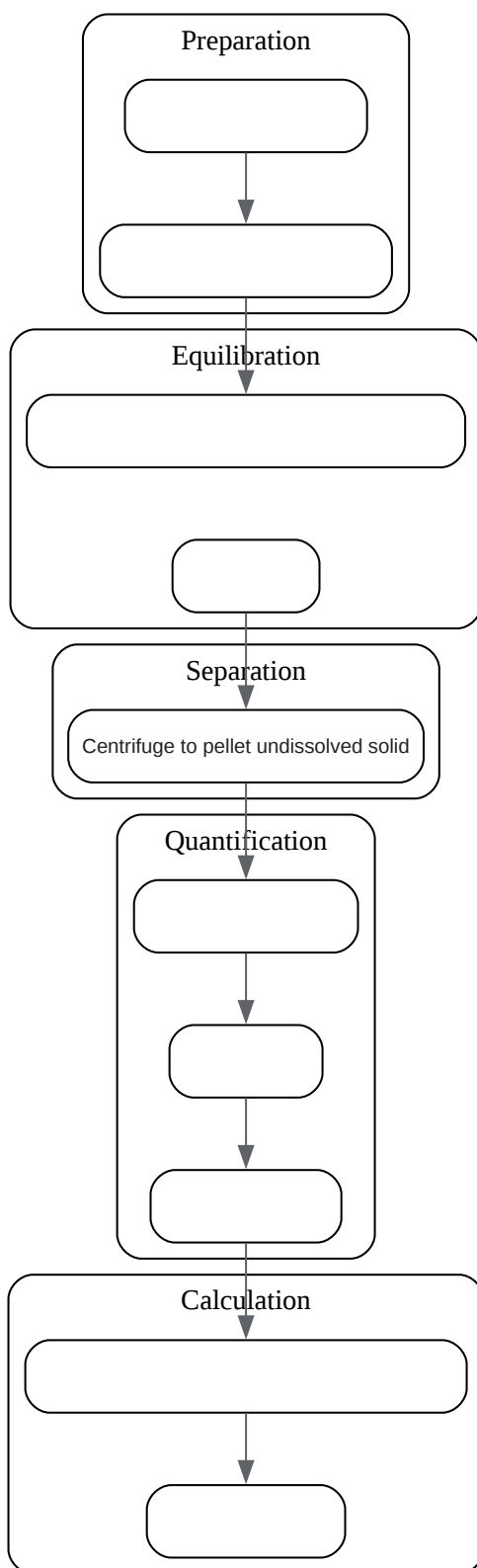
- Constant temperature shaker/incubator
- Centrifuge
- Micropipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or other quantitative analytical method)
- Volumetric flasks

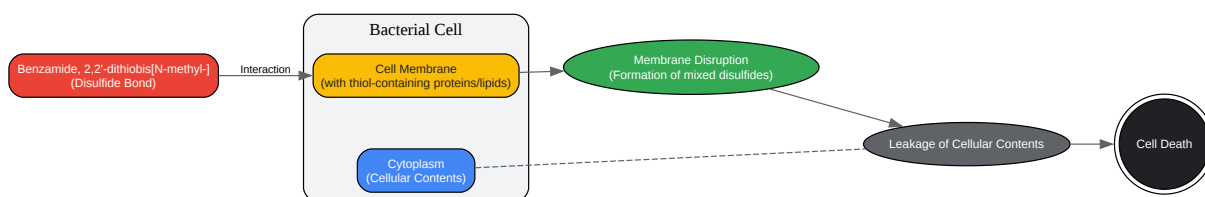
#### Procedure:

- Preparation of Supersaturated Solutions:
  - Add an excess amount of Benzamide, 2,2'-dithiobis[N-methyl-] to a series of vials. The exact amount should be more than what is expected to dissolve.
  - Add a known volume of the solvent of interest to each vial.
  - Securely cap the vials.
- Equilibration:
  - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 °C).
  - Allow the solutions to equilibrate for a sufficient period (typically 24-48 hours) to ensure saturation is reached. The shaking ensures continuous mixing.
- Phase Separation:
  - After equilibration, remove the vials and let them stand to allow the excess solid to settle.
  - To ensure complete separation of the solid from the saturated solution, centrifuge the vials at a high speed (e.g., 10,000 rpm) for 10-15 minutes.
- Sample Collection and Dilution:

- Carefully withdraw a known volume of the clear supernatant using a micropipette. Be cautious not to disturb the solid pellet at the bottom.
- Transfer the supernatant to a volumetric flask and dilute it with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification:
  - Analyze the diluted samples using a pre-validated HPLC method (or another appropriate quantitative technique).
  - Construct a calibration curve using standard solutions of Benzamide, 2,2'-dithiobis[N-methyl-] of known concentrations.
  - Determine the concentration of the compound in the diluted samples by comparing their analytical response to the calibration curve.
- Calculation of Solubility:
  - Calculate the original concentration in the saturated supernatant, accounting for the dilution factor. This value represents the solubility of the compound in the chosen solvent at the specified temperature.

Below is a workflow diagram for the solubility determination protocol.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,2'-dithiobis[N-methylbenzamide] CAS#: 2527-58-4 [m.chemicalbook.com]
- 2. Buy Benzamide, 2,2'-dithiobis- | 2527-57-3 [smolecule.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Solubility of Benzamide, 2,2'-dithiobis[N-methyl-]]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8103082#benzamide-2-2-dithiobis-n-methyl-solubility-in-different-solvents]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)